

Application Notes & Protocols for Methoxyimino-acetic Acid in Fungicide Development

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Compound of Interest

Compound Name: *Methoxyimino-acetic acid*

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Audience: Researchers, scientists, and drug development professionals in the agrochemical field.

Abstract: The (E)- β -**methoxyimino-acetic acid** moiety is a cornerstone pharmacophore in modern agriculture, forming the chemical backbone of the highly successful strobilurin class of fungicides. These compounds, inspired by a natural substance from the mushroom *Strobilurus tenacellus*, have become indispensable tools for managing a broad spectrum of plant pathogenic fungi.^[1] Their commercial success is rooted in a highly specific and potent mechanism of action: the inhibition of mitochondrial respiration. This guide provides an in-depth exploration of the **methoxyimino-acetic acid** scaffold in fungicide development, from fundamental mechanism and chemical synthesis to bio-evaluation protocols and resistance management. The content is designed to equip researchers with both the theoretical understanding and the practical methodologies required to innovate within this critical class of antifungals.

Section 1: The Core Mechanism of Action: Disrupting the Fungal Powerhouse

The fungicidal activity of **methoxyimino-acetic acid** derivatives, specifically the strobilurins, is executed with surgical precision within the fungal cell. They are classified as Quinone outside Inhibitors (QoIs), targeting Complex III (the cytochrome bc1 complex) of the mitochondrial electron transport chain.^{[2][3]}

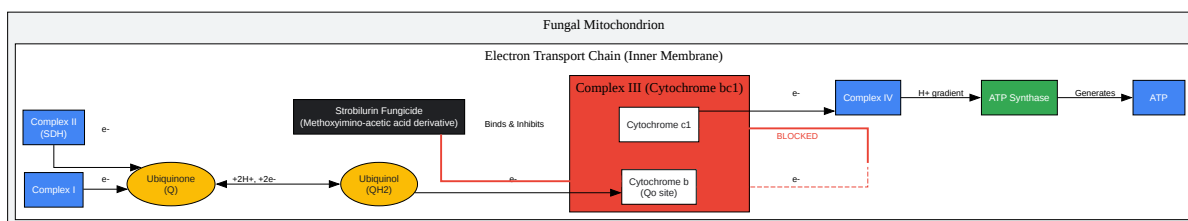
1.1. Inhibition of the Cytochrome bc1 Complex

Mitochondrial respiration is the primary process by which fungal cells generate adenosine triphosphate (ATP), the universal energy currency. The electron transport chain is a series of protein complexes that transfer electrons in a stepwise manner, creating a proton gradient that drives ATP synthesis.

Strobilurin fungicides specifically bind to the Quinone outside (Qo) binding site on cytochrome b, a key subunit of the cytochrome bc1 complex.^[2] This binding event physically obstructs the transfer of electrons from ubiquinol to cytochrome c1.^[4] The consequences of this blockage are catastrophic for the fungus:

- **Cessation of ATP Synthesis:** The disruption of the electron flow halts the pumping of protons across the inner mitochondrial membrane, leading to a rapid depletion of ATP.^[4]
- **Inhibition of Cellular Processes:** Lacking energy, the fungus cannot sustain vital processes, leading to the inhibition of spore germination and mycelial growth.^[5]

This specific, single-site mode of action is both a strength and a weakness. It provides high potency but also creates a vulnerability to resistance development through target-site mutations.^[1]



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Caption: Mechanism of QoI fungicides at the cytochrome bc₁ complex.

Section 2: Synthesis and Derivatization Strategies

The creation of novel and effective fungicides hinges on robust synthetic chemistry. The synthesis of the **methoxyimino-acetic acid** core and its subsequent elaboration are critical steps in the discovery pipeline. A common starting material is an appropriately substituted phenylacetate derivative.

2.1. Example Synthetic Pathway: Synthesis of a Kresoxim-methyl Analogue

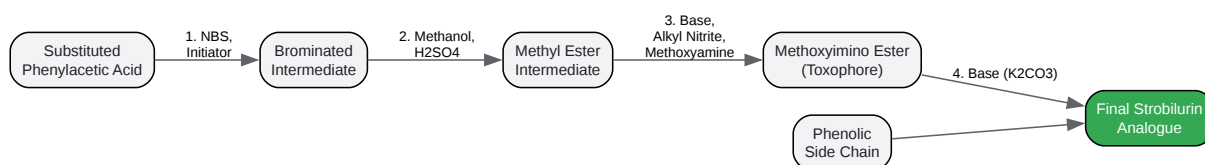
This protocol outlines a generalized, multi-step synthesis for creating a strobilurin-type fungicide, illustrating the key chemical transformations involved.^[6]

Protocol 2.1: Synthesis of a Methoxyimino-phenylacetate Core

- Bromination of the Starting Material:
 - Rationale: Introduction of a reactive "handle" on the molecule for subsequent reactions.

- Procedure: Dissolve 2-methylphenylacetic acid in a suitable solvent like carbon tetrachloride (CCl₄). Add N-Bromosuccinimide (NBS) and a radical initiator such as benzoyl peroxide. Reflux the mixture under UV light irradiation until the starting material is consumed (monitored by TLC). Cool the reaction, filter off the succinimide, and concentrate the filtrate under reduced pressure to yield the crude 2-(bromomethyl)phenylacetic acid.
- Esterification:
 - Rationale: The ester group is a common feature of many strobilurin fungicides and influences the molecule's lipophilicity and uptake.
 - Procedure: Dissolve the crude product from step 1 in methanol. Add a catalytic amount of concentrated sulfuric acid. Reflux the mixture for 4-6 hours. Neutralize the reaction with a saturated sodium bicarbonate solution and extract the product with an organic solvent like ethyl acetate. Dry the organic layer over anhydrous sodium sulfate and concentrate to give the methyl ester.
- Oxime Formation (Ketonization and Oximation):
 - Rationale: This step introduces the crucial methoxyimino group.
 - Procedure: To a solution of the methyl ester in a suitable solvent, add a base (e.g., sodium methoxide) and an alkyl nitrite (e.g., methyl nitrite). This forms the α -keto ester. Subsequently, treat this intermediate with methoxyamine hydrochloride in a buffered solution (e.g., pyridine) to form the (E)-methoxyimino ester. The geometry of the oxime is critical for activity.
- Final Assembly (e.g., Ether Linkage):
 - Rationale: Connection of the toxophore (methoxyimino-phenylacetate) to the rest of the fungicidal molecule (the "right-hand side").
 - Procedure: React the brominated methoxyimino ester with a substituted phenol in the presence of a base like potassium carbonate in a polar aprotic solvent (e.g., DMF or acetone). Heat the reaction to drive it to completion. After cooling, perform an aqueous

workup, extract the final product, and purify by column chromatography or recrystallization.



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Caption: Generalized synthetic workflow for a strobilurin analogue.

Section 3: Structure-Activity Relationship (SAR) Studies

Optimizing the biological activity of a lead compound requires a systematic investigation of how structural modifications affect its fungicidal potency. SAR studies are essential for enhancing efficacy, broadening the activity spectrum, and improving physicochemical properties.[7][8]

Key Areas for Modification:

- **The Phenyl Ring (Left-Hand Side):** Substituents on this ring can influence binding affinity to the Qo site and affect the molecule's overall electronic properties. Halogen atoms or small alkyl groups are common.
- **The Methoxyimino-acetate Group (Toxophore):** This group is generally considered essential for the mechanism of action and is often conserved. However, modifying the ester (e.g., from methyl to ethyl) can fine-tune properties like volatility and systemic movement.
- **The Linker:** The bridge connecting the toxophore to the right-hand side of the molecule (often an ether, as in kresoxim-methyl, or a direct bond) is critical for positioning the molecule correctly in the binding pocket.
- **The Terminal Aromatic/Heterocyclic System (Right-Hand Side):** This part of the molecule is highly variable and offers the greatest scope for modification to alter the spectrum of activity.

against different fungal pathogens and to improve plant mobility.

Compound	Key Structural Feature	Primary Target Pathogens	Relative Potency (General)
Azoxystrobin	Contains a pyrimidine ring system.	Broad-spectrum, including rusts, mildews, and leaf spots.	++++
Kresoxim-methyl	O-benzyl ether linker.	Powdery mildew, scab.	+++
Pyraclostrobin	Pyrazole ring with a chlorophenyl group.	Very broad-spectrum, notable for physiological "greening" effects.[4]	+++++
Trifloxystrobin	Features a trifluoromethylphenyl group.	Excellent activity against powdery mildews and leaf spots.	+++

Table 1: Comparison of prominent strobilurin fungicides and their structural features.

Section 4: In Vitro Evaluation Protocols

Before advancing to more complex and expensive glasshouse or field trials, candidate molecules must be rigorously tested in vitro to determine their intrinsic antifungal activity.

Protocol 4.1: Mycelial Growth Inhibition Assay on Solid Media

- Objective: To determine the concentration of the test compound required to inhibit fungal mycelial growth by 50% (EC₅₀).[\[5\]](#)
- Materials:
 - Potato Dextrose Agar (PDA) or other suitable fungal growth medium.

- Stock solutions of test compounds in a suitable solvent (e.g., DMSO or acetone).
- Actively growing cultures of target fungi (e.g., *Alternaria solani*, *Botrytis cinerea*).
- Sterile petri dishes (90 mm).
- Cork borer (5 mm diameter).
- Procedure:
 - Prepare a stock solution of the test compound (e.g., 10,000 µg/mL) in DMSO.
 - Autoclave the PDA medium and allow it to cool to 45-50°C in a water bath.
 - Create a dilution series. For each desired final concentration (e.g., 0.01, 0.1, 1, 10, 100 µg/mL), pipette the appropriate volume of the stock solution into a sterile petri dish. For the control, add only the solvent.^[5]
 - Pour 20 mL of the molten PDA into each petri dish and swirl gently to ensure uniform mixing of the compound. Allow the plates to solidify.
 - Using the cork borer, take a 5 mm plug of mycelium from the edge of an actively growing fungal culture plate.
 - Place the mycelial plug, mycelium-side down, in the center of each amended and control plate.
 - Seal the plates with paraffin film and incubate at a suitable temperature (e.g., 25°C) in the dark.
 - When the fungal growth in the control plate has reached approximately 70-80% of the plate's diameter, measure the colony diameter in two perpendicular directions for all treatments.
 - Calculate the percentage of inhibition for each concentration relative to the solvent control.
 - Determine the EC₅₀ value by performing a probit analysis or logarithmic regression of the inhibition data.^[9]

Protocol 4.2: High-Throughput Mitochondrial Respiration Assay

- **Objective:** To directly measure the effect of test compounds on mitochondrial function by monitoring the oxygen consumption rate (OCR).
- **Rationale:** This assay provides direct mechanistic validation that the compound's activity is due to respiratory inhibition, as expected for a QoI fungicide. Instruments like the Seahorse XF Analyzer are ideal for this.[\[10\]](#)[\[11\]](#)
- **Procedure (Generalized):**
 - **Culture Preparation:** Grow fungal cells (e.g., yeast as a model system, or fungal protoplasts) to a suitable density in liquid culture.
 - **Plate Seeding:** Seed the cells into the wells of a Seahorse XF microplate at a pre-determined density and allow them to adhere.
 - **Compound Treatment:** Prepare test compounds in the appropriate assay medium. Load the compounds into the injector ports of the sensor cartridge.
 - **Assay Execution:** Place the microplate into the Seahorse XF Analyzer. The instrument will measure baseline OCR, then inject the test compounds and continue to monitor OCR to measure the degree of inhibition.
 - **Data Analysis:** The instrument's software calculates OCR metrics. A potent QoI will cause a rapid and significant drop in the basal respiration rate.

Section 5: In Vivo and Glasshouse Evaluation

Demonstrating efficacy in a controlled whole-plant environment is the critical next step. These assays assess not only the compound's intrinsic activity but also its ability to be absorbed by, and move within, the plant.

Protocol 5.1: Protective (Prophylactic) Activity Assay

- **Objective:** To evaluate the compound's ability to prevent infection when applied before the pathogen.

- Procedure:
 - Grow host plants (e.g., tomato seedlings for early blight, wheat for powdery mildew) to a susceptible stage (e.g., 2-3 true leaves).
 - Prepare spray solutions of the test compound at various concentrations in a water/solvent/surfactant mixture.
 - Spray the plants with the test solutions until runoff, ensuring complete coverage. Include positive (commercial standard fungicide) and negative (solvent/surfactant only) controls.
 - Allow the plants to dry completely (typically 24 hours).
 - Inoculate the treated plants with a suspension of fungal spores (e.g., *Alternaria solani* spores for early blight) at a known concentration.
 - Place the inoculated plants in a high-humidity chamber for 24-48 hours to promote infection, then move them to a greenhouse with controlled conditions.
 - After a set incubation period (e.g., 7-14 days), assess the disease severity on each leaf, typically as a percentage of leaf area covered by lesions.
 - Calculate the percent disease control for each treatment relative to the negative control.

Protocol 5.2: Curative (Therapeutic) Activity Assay

- Objective: To evaluate the compound's ability to halt disease progression after infection has already occurred.
- Procedure:
 - Follow step 1 from Protocol 5.1.
 - Inoculate the healthy plants with the fungal spore suspension first.
 - Place the plants in a high-humidity chamber for a defined infection period (e.g., 24 hours).

- Remove the plants and allow them to dry. Then, apply the test compound sprays as described in step 3 of Protocol 5.1.
- Return the plants to the greenhouse and assess disease severity after the incubation period as described in steps 6-8 of Protocol 5.1.

Section 6: Formulation and Resistance Management

6.1. Formulation Development

The pure active ingredient (AI) is rarely applied directly. It must be formulated with inert ingredients to create a product that is safe, stable, and effective.^[12] The choice of formulation can significantly impact performance.^[13]

- Emulsifiable Concentrates (EC): The AI is dissolved in a water-immiscible solvent with emulsifiers. Mixes easily with water.
- Suspension Concentrates (SC): The solid AI is milled to a fine particle size and suspended in water with dispersing and wetting agents.
- Microcapsules (MC): The AI is encapsulated within a polymer shell, allowing for controlled or delayed release, which can improve safety and residual activity.^[12]

6.2. Fungicide Resistance Management

The high risk of resistance to QoI fungicides necessitates a proactive management strategy.^[1] A single point mutation in the cytochrome b gene (most commonly G143A) can confer a high level of resistance.^[4]

Key Strategies:

- Mixtures: Formulate or tank-mix the strobilurin with a fungicide that has a different mode of action (e.g., a DMI or SDHI fungicide).
- Alternation: Rotate applications of strobilurin fungicides with fungicides from different FRAC (Fungicide Resistance Action Committee) groups.

- Limit Applications: Do not exceed the maximum number of recommended applications per season.
- Use Protective Applications: Relying on the curative activity of strobilurins can increase selection pressure for resistant strains.[\[1\]](#)

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